

Interspecies Metabolic Pathways of Lavandulyl Acetate: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lavandulyl acetate

Cat. No.: B123112

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the known and inferred metabolic pathways of **lavandulyl acetate** across different species. While comprehensive data on the catabolism of **lavandulyl acetate** is limited, this document synthesizes available research on its biosynthesis and the metabolism of structurally related compounds to offer insights for metabolic engineering, drug development, and toxicological studies.

Executive Summary

Lavandulyl acetate is a monoterpene ester recognized for its characteristic fragrance in lavender oil. The scientific literature extensively covers its biosynthesis in plants and engineered microorganisms. However, a direct interspecies comparison of its metabolic degradation is not well-documented. This guide bridges this gap by presenting the established biosynthetic pathways and proposing a putative metabolic pathway in mammals based on studies of analogous compounds.

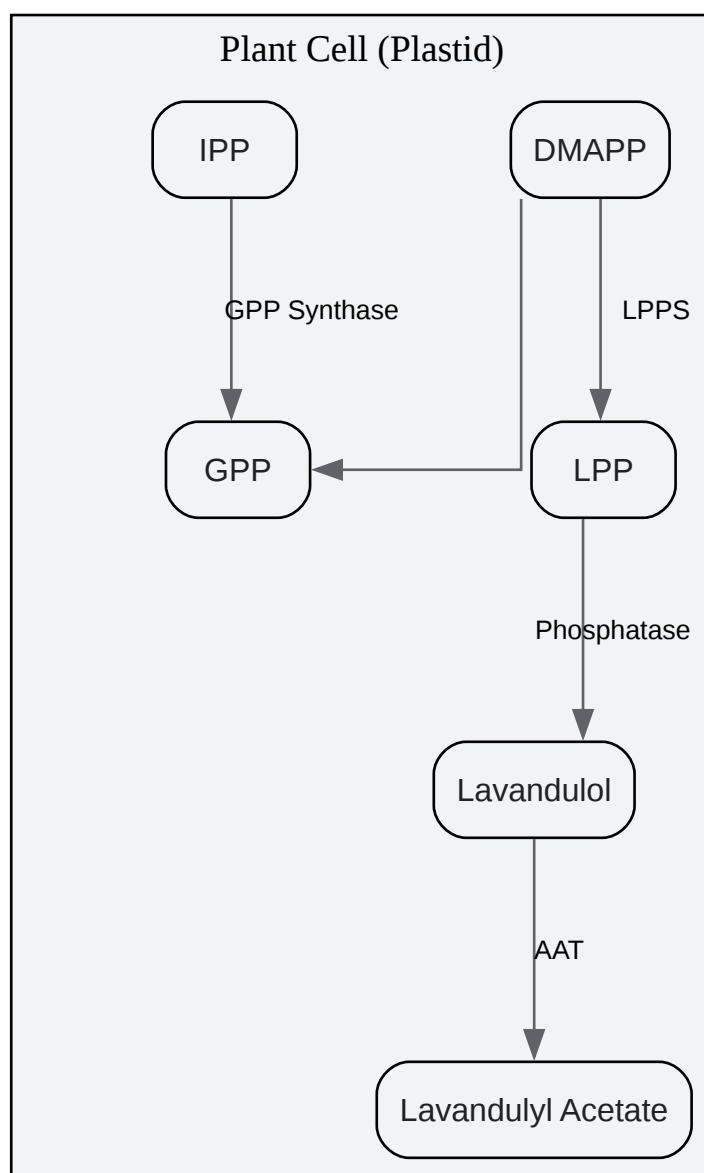
Biosynthesis of Lavandulyl Acetate

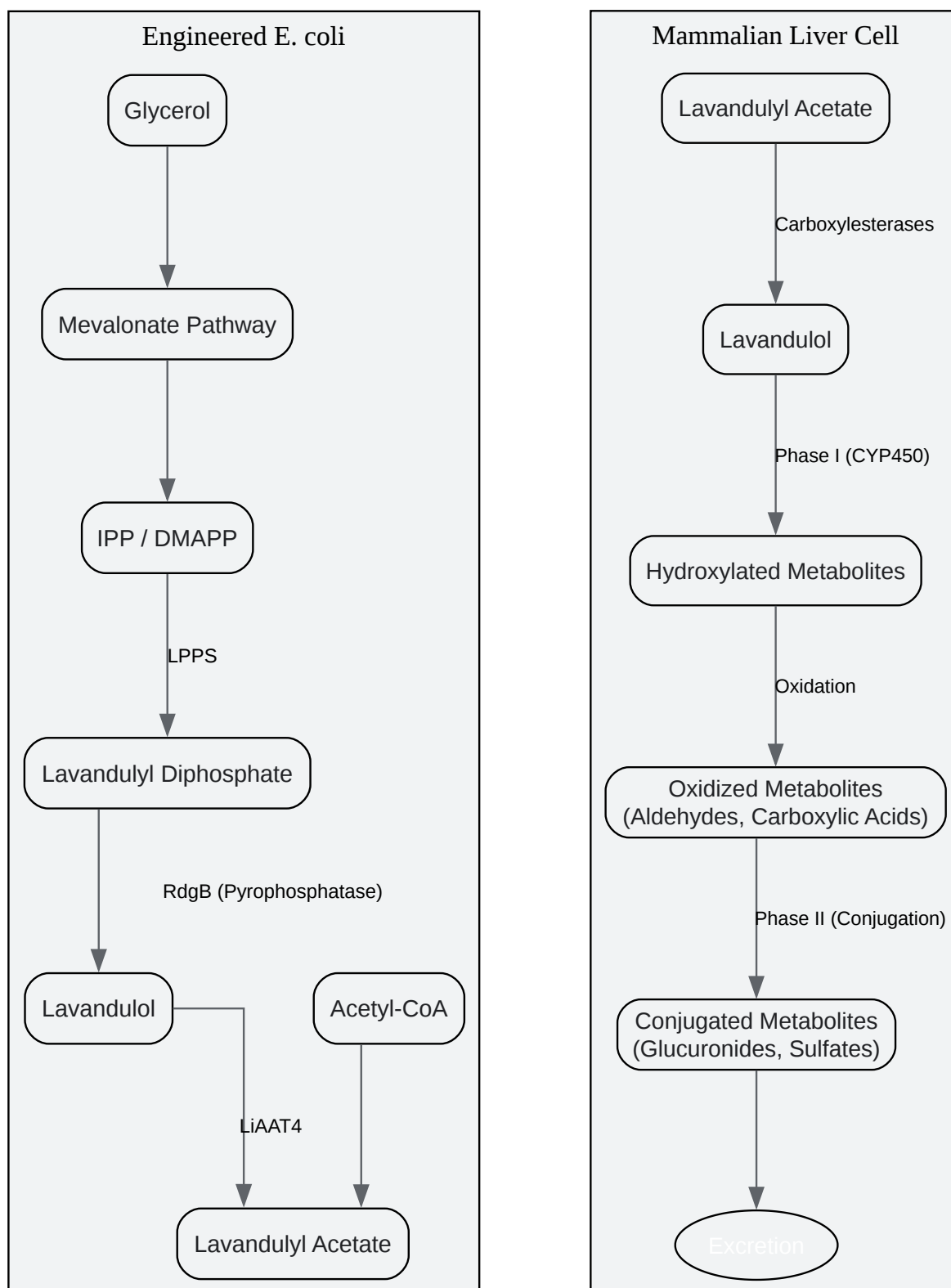
The production of **lavandulyl acetate** has been detailed in both lavender plants (*Lavandula* species) and genetically engineered *Escherichia coli*.

Biosynthesis in Lavandula Species

In lavender, the biosynthesis of **lavandulyl acetate** is a part of the broader terpenoid metabolic network. The pathway originates from the common 5-carbon precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP), which are produced through the methylerythritol 4-phosphate (MEP) pathway in plastids.

A key step is the formation of lavandulyl diphosphate (LPP), an irregular monoterpene precursor, from two molecules of DMAPP. This is followed by the dephosphorylation to lavandulol and subsequent acetylation to yield **lavandulyl acetate**.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Interspecies Metabolic Pathways of Lavandulyl Acetate: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123112#interspecies-comparison-of-metabolic-pathways-for-lavandulyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com